

Personal protective equipment for handling Iloperidone metabolite P88-d3

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Compound of Interest

Compound Name: Iloperidone metabolite P88-d3

Cat. No.: B12372553

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Essential Safety and Handling of Iloperidone Metabolite P88-d3

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of active pharmaceutical ingredients and their metabolites is paramount. This document provides essential, immediate safety and logistical information for the handling of **Iloperidone metabolite P88-d3**.

Iloperidone metabolite P88-d3 is a deuterated form of Iloperidone metabolite P88, an active metabolite of the atypical antipsychotic drug iloperidone.[1] While specific safety data for the deuterated form is not readily available, the safety precautions for the parent compound, Iloperidone metabolite P88, are directly applicable due to their chemical similarity.

Hazard Identification and Precautionary Measures:

Iloperidone metabolite P88 is classified as harmful if swallowed.[2] The primary route of exposure is oral, and appropriate measures must be taken to avoid ingestion.[2]

Precautionary Statements:

- Wash hands and any exposed skin thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2]

- If swallowed, call a poison center or doctor immediately.[2]
- Rinse mouth thoroughly if the substance is ingested.[2]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is crucial when handling **Iloperidone metabolite P88-d3** to minimize exposure. The following table summarizes the recommended PPE based on guidelines for handling hazardous drugs.[3][4][5][6][7]

PPE Category	Item	Specifications and Procedures
Hand Protection	Chemotherapy-rated gloves	Wear two pairs of powder-free gloves. Change gloves every 30 minutes or immediately if contaminated, torn, or punctured. The inner glove should be worn under the gown cuff and the outer glove over the cuff. [5] [7]
Body Protection	Disposable gown	Use a disposable, back-closing gown made of a low-permeability fabric such as polyethylene-coated polypropylene. Gowns should have long sleeves with tight-fitting cuffs. Change gowns every 2-3 hours or immediately after a spill. [3] [4] [5]
Eye and Face Protection	Goggles and face shield	Wear chemical splash goggles and a face shield to protect against splashes and aerosols. [3] [4]
Respiratory Protection	N95 Respirator	A fit-tested N95 respirator should be worn to protect against inhalation of airborne particles. [7]
Head and Foot Protection	Hair and shoe covers	Disposable head, hair (including beard and mustache), and shoe covers are required to prevent contamination. [3] [4] [6]

Handling and Storage

Safe Handling:

- Work in a designated area, such as a chemical fume hood or a ventilated enclosure, to minimize inhalation exposure.
- Avoid generating dust or aerosols.
- Take precautionary measures against static discharge.[2]

Storage:

- Store at room temperature in a well-ventilated area.[8]
- Keep containers tightly closed when not in use.

Disposal Plan

Proper disposal of **lloperidone metabolite P88-d3** and contaminated materials is essential to prevent environmental contamination and accidental exposure.

Disposal Procedures:

- Dispose of all waste materials, including empty containers, unused product, and contaminated PPE, in accordance with local, regional, and national regulations for hazardous waste.[2]
- Contaminated outer gloves should be removed after each task and placed in a sealable plastic bag for disposal.[5]
- Used PPE should be disposed of in designated hazardous waste containers.[7]

Emergency Procedures

First Aid Measures:

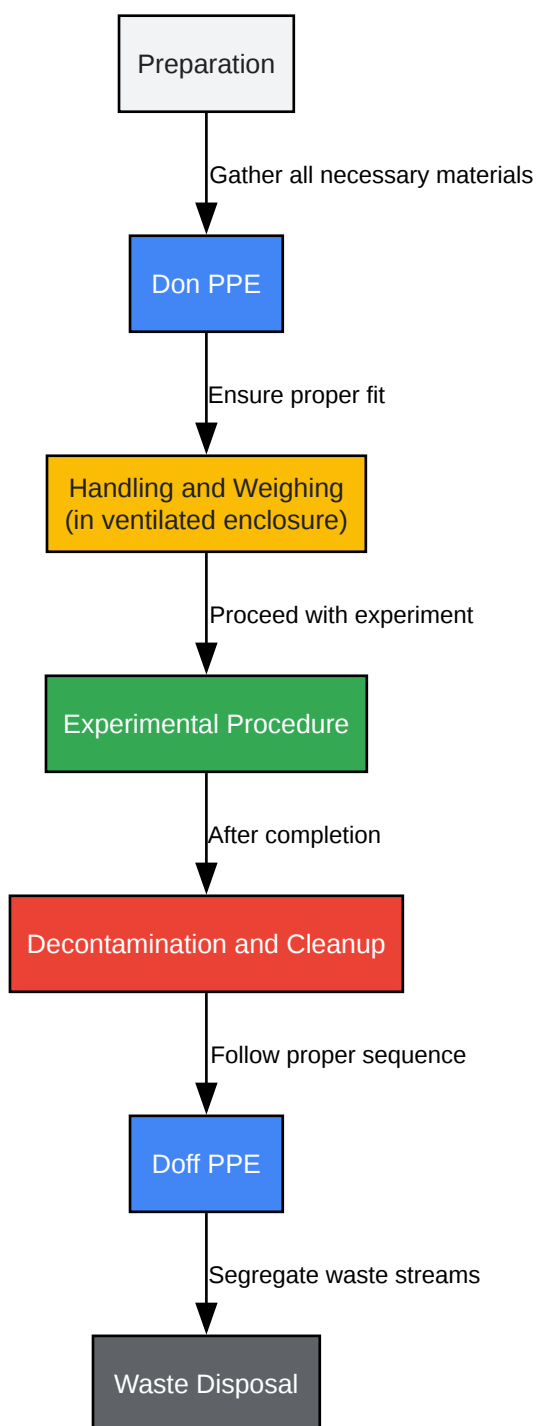
- If Swallowed: Call a poison center or doctor immediately. Rinse mouth.[2]
- If on Skin: Wash with plenty of soap and water.

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If Inhaled: Move the person to fresh air and keep comfortable for breathing.

In the event of a spill, evacuate the area and wear appropriate PPE before attempting to clean it up. Absorb the spill with an inert material and place it in a sealed container for disposal as hazardous waste.

Experimental Workflow for Handling Iloperidone Metabolite P88-d3

The following diagram outlines the standard operational procedure for safely handling **Iloperidone metabolite P88-d3** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Iloperidone Metabolite P88-d3**.

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